

An In-Depth Technical Guide to the Structure and Stereochemistry of Mucic Acid

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Compound of Interest

Compound Name: *mucic acid*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the structure, stereochemistry, and synthesis of **mucic acid**. The information is tailored for professionals in research, science, and drug development who require a detailed understanding of this important aldaric acid.

Introduction to Mucic Acid

Mucic acid, also known as galactaric acid, is a dicarboxylic acid obtained from the oxidation of galactose or galactose-containing compounds like lactose.^[1] Its chemical formula is $C_6H_{10}O_8$.^[1] This compound is of significant interest due to its unique stereochemical properties and its potential as a renewable platform chemical for the synthesis of various valuable molecules, including adipic acid, a key component of nylon.

Chemical Structure and IUPAC Nomenclature

Mucic acid is a six-carbon chain with carboxyl groups at both ends (C1 and C6) and hydroxyl groups on the intervening four carbons (C2, C3, C4, and C5). The systematic IUPAC name for **mucic acid** is (2S,3R,4S,5R)-2,3,4,5-tetrahydroxyhexanedioic acid.

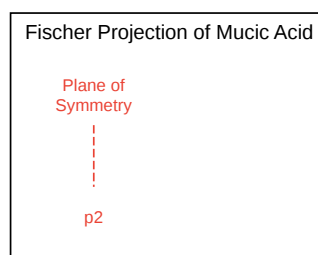
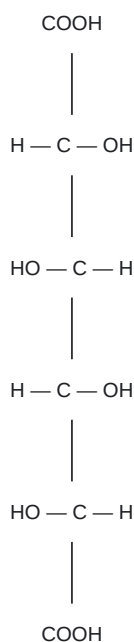
Stereochemistry: An Achiral Meso Compound

A defining feature of **mucic acid** is its stereochemistry. Despite possessing four chiral centers (C2, C3, C4, and C5), the molecule as a whole is achiral. This is because it is a meso

compound, characterized by an internal plane of symmetry that bisects the molecule between the C3 and C4 carbons.^[1] This symmetry means that the molecule is superimposable on its mirror image, and consequently, it is optically inactive.

The Fischer projection of **mucic acid** clearly illustrates this internal plane of symmetry. The hydroxyl groups on C2 and C5 are on the same side of the carbon chain, as are the hydroxyl groups on C3 and C4.

Fischer Projection of Mucic Acid



[Click to download full resolution via product page](#)Fischer Projection of **Mucic Acid**

Physicochemical Properties

Mucic acid is a white crystalline powder.^[1] Its physical and chemical properties are summarized in the table below.

Property	Value	Reference
Molecular Formula	C ₆ H ₁₀ O ₈	[1]
Molar Mass	210.14 g/mol	---
Melting Point	210–230 °C	[1]
Solubility in Water	Nearly insoluble in cold water	[1]
Solubility in Alcohol	Insoluble	[1]
Optical Activity	Optically inactive	[1]

Synthesis of Mucic Acid

The most common laboratory method for the synthesis of **mucic acid** is the oxidation of galactose or lactose with nitric acid.^[1]

Experimental Protocol: Oxidation of Lactose with Nitric Acid

This protocol is adapted from a standard laboratory procedure.

Materials:

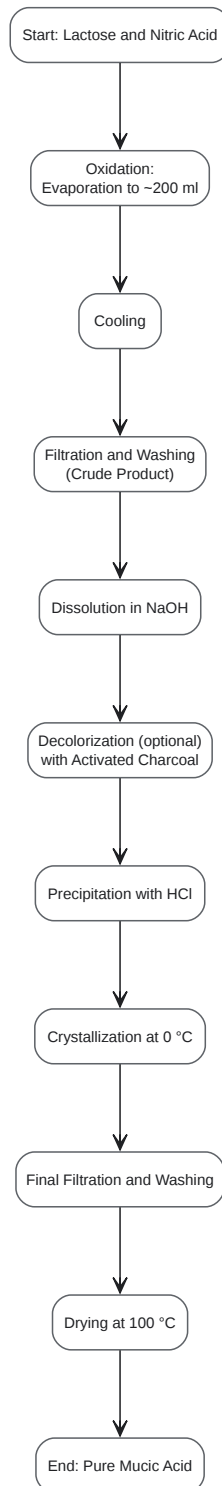
- Lactose (100 g)
- Nitric acid (specific gravity 1.15, 1200 g)
- Sodium hydroxide solution (normal)

- Hydrochloric acid (5 times normal)
- Activated charcoal (optional)
- Porcelain dish
- Filtration apparatus (pump)
- Beakers
- Stirring rod

Procedure:

- Oxidation: In a porcelain dish, combine 100 g of lactose with 1200 g of nitric acid (sp. gr. 1.15). Heat the mixture, stirring continuously, and evaporate it down to a volume of about 200 ml. Towards the end of the evaporation, the mixture will become thick and pasty due to the precipitation of **mucic acid**.[\[2\]](#)
- Isolation of Crude Product: Allow the mixture to cool completely. Dilute the cold mass with water, and then filter the crude **mucic acid** using a suction pump. Wash the collected solid with cold water.[\[2\]](#)
- Purification by Recrystallization: a. To purify the crude product, dissolve it in a calculated amount of normal sodium hydroxide solution. For approximately 36 g of crude **mucic acid**, about 335 ml of normal alkali will be required. The dissolution should be done at room temperature with shaking.[\[2\]](#) b. If the resulting solution is colored, it can be decolorized by warming with activated charcoal and then filtering. c. Precipitate the pure **mucic acid** by adding a sufficient amount of 5N hydrochloric acid to neutralize the sodium hydroxide. This should be done at room temperature to avoid the formation of the more soluble lactone.[\[2\]](#)
- Final Isolation and Drying: Allow the solution to stand at a low temperature (preferably 0 °C) for about an hour to ensure complete crystallization. Filter the purified **mucic acid** using a suction pump, wash it with cold water until the filtrate is free of chloride ions, and then dry the product at 100 °C. The expected yield of the pure compound is approximately 32 g.[\[2\]](#)

Experimental Workflow for Mucic Acid Synthesis

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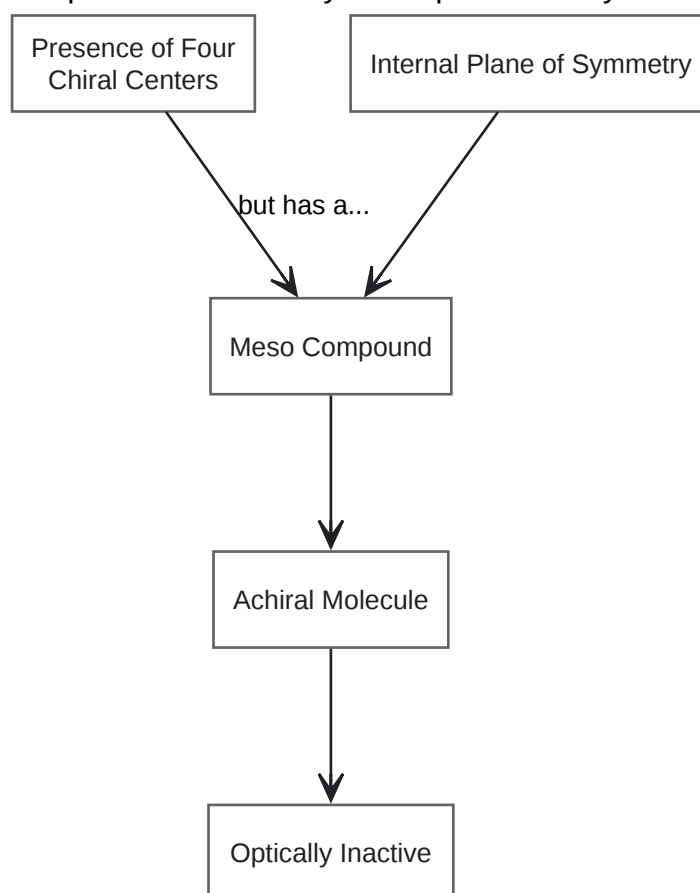
Alternative Synthesis Methods

While nitric acid oxidation is a common method, concerns over the use of a strong, corrosive acid and the production of nitrogen oxide byproducts have led to the exploration of greener alternatives. One such method involves the use of ozone as the oxidizing agent. This process can yield high-purity **mucic acid** crystals without the need for organic solvents or catalysts.[3]

Logical Relationship: Chirality and Optical Activity

The relationship between the presence of chiral centers and the overall chirality of a molecule is a fundamental concept in stereochemistry. The case of **mucic acid** provides an excellent illustration of this principle.

Relationship between Chirality and Optical Activity in Mucic Acid



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